

Mechanism of Action and Antibacterial Spectrum

Author: Smolecule Technical Support Team. **Date:** February 2026

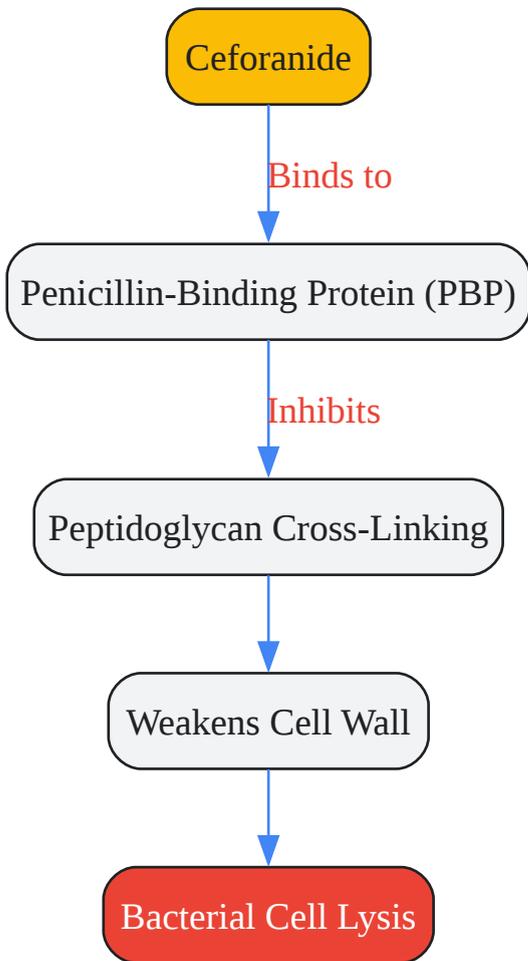
Compound Focus: Ceforanide

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Ceforanide exerts its bactericidal effect by targeting the bacterial cell wall. The following diagram illustrates its mechanism of action and the subsequent effect on bacterial cells.



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Its antibacterial spectrum is characteristic of second-generation cephalosporins, bridging the coverage of first and third generations [1] [2].

- **Gram-Positive Coverage:** Active against *Staphylococcus aureus* (except methicillin-resistant strains) and most streptococci (excluding enterococci). However, it is less potent against staphylococci than earlier cephalosporins like cefazolin or cefamandole [1] [2].
- **Gram-Negative Coverage:** Superior to first-generation agents against several Enterobacteriaceae. It is effective against *Escherichia coli*, *Klebsiella pneumoniae*, *Salmonella*, *Shigella*, *Haemophilus influenzae* (including β -lactamase-producing strains), and *Neisseria gonorrhoeae* [3] [1] [2].
- **Notable Resistances:** Lacks activity against *Pseudomonas aeruginosa*, *Acinetobacter* species, *Serratia* species, *Bacteroides fragilis*, and many strains of *Enterobacter*, *Proteus*, and *Providencia* [1] [2].

Pharmacokinetic Profile and Experimental Data

Ceforanide's pharmacokinetics are characterized by linear kinetics over a dosing range of 250 mg to 1,000 mg, a relatively long half-life for its class, and primarily renal elimination [4] [1]. Key parameters from human studies are summarized below.

Parameter	Value / Finding	Experimental Context
Bioavailability (IM)	~100% [4]	Healthy male volunteers
Protein Binding	~80% [3] [5]	
Elimination Half-life	2.5 - 3.0 hours [4] [1]	Healthy adults
Primary Elimination Route	Renal, unchanged drug [3] [4]	
Urinary Recovery	85-95% within 24 hours [3] [1]	
Effect of Probenecid	No significant change in pharmacokinetics [6]	Drug interaction study

Key Experimental Protocols:

- **Pharmacokinetic Study Design:** Early phase studies involved healthy male volunteers receiving single intravenous (30-min infusion) or intramuscular doses of 250, 500, and 1000 mg. Serum concentrations were measured frequently post-dose to determine peak levels, half-life, and area under the curve (AUC) [4].
- **Drug Interaction Study:** The lack of interaction with probenecid was determined by comparing the pharmacokinetics of intramuscular **ceforanide** administered with and without concurrent oral probenecid. Parameters like renal clearance and serum concentration profiles showed no significant alteration [6].

Clinical Efficacy and Regulatory Status

- **Therapeutic Applications:** **Ceforanide** has demonstrated efficacy in clinical trials for **respiratory tract infections** (like community-acquired pneumonia), **skin and soft tissue infections**, **urinary tract infections**, **bone and joint infections**, and **bacterial endocarditis** caused by susceptible organisms [1]. It was also effective as a **surgical prophylaxis** in open-heart surgery, vaginal hysterectomy, and cholecystectomy [1].

- **Dosing Regimen:** Its relatively long half-life allowed for a convenient **twice-daily administration schedule**, a practical advantage over some other cephalosporins requiring more frequent dosing [1] [2].
- **Current Regulatory Status:** Based on the available drug databases and FDA resources, **ceforanide is not currently approved for use in the United States** [3]. The FDA's current recognized standards for susceptibility testing (STIC) do not include breakpoints for **ceforanide** [7] [8].

Ceforanide serves as a historical example of a second-generation cephalosporin optimized for convenient dosing. For modern drug development, its profile underscores the importance of spectrum coverage, pharmacokinetics, and practical dosing schedules.

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References

1. | Ceforanide Drugs [link.springer.com]
2. . A review of its antibacterial activity, pharmacokinetic... Ceforanide [pubmed.ncbi.nlm.nih.gov]
3. : Uses, Interactions, Ceforanide Mechanism of Action [go.drugbank.com]
4. Pharmacokinetics of ceforanide [pubmed.ncbi.nlm.nih.gov]
5. Ceforanide [en.wikipedia.org]
6. Cephalosporin-probenecid drug interactions [pubmed.ncbi.nlm.nih.gov]
7. Notices of Updates [fda.gov]
8. Antibacterial Susceptibility Test Interpretive Criteria [fda.gov]

To cite this document: Smolecule. [Mechanism of Action and Antibacterial Spectrum]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b523100#ceforanide-drug-classification-generation]

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